

# ICH Q1B Photostability Testing Requirements

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## Compound Focus: Ilaprazole sodium

CAS No.: 172152-50-0

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The International Council for Harmonisation (ICH) Q1B guideline defines the standard conditions for photostability testing of new drug substances and products [1].

Attribute	Minimum Requirement
Visible Light	1.2 million lux hours
Ultraviolet (UVA)	200 W·h/m <sup>2</sup>

## Ilaprazole Photostability Profile

A forced degradation study on Ilaprazole using an LC-MS method revealed its stability under different stress conditions [2].

Degradation Condition	Result / Observation for Ilaprazole
Acidic Degradation	Significant degradation (27.28% in 24 hours); major degradants formed [2].
Basic Hydrolysis	Major degradants formed [2].
Oxidative Degradation	Major degradants formed [2].
Photolytic Effect	Minimal degradation impact [2].

Degradation Condition	Result / Observation for Ilaprazole
Thermal Effect	Minimal degradation impact [2].

## Detailed Experimental Protocol

For the LC-MS characterization of ilaprazole degradants, the following methodology was used [2]:

- **Instrument:** Shimadzu LC-8030 with a PDA (Photodiode Array) detection system.
- **Column:** Zodiac CN C18 column (250mm x 4.6mm, 5µm particle size).
- **Elution:** An **isocratic elution** method was employed (the mobile phase composition is not specified in the provided search results).
- **Forced Degradation Studies:** The drug substance was subjected to conditions recommended by ICH guidelines, including acid and base hydrolysis, oxidative stress, exposure to ultraviolet light, and thermal stress [2].
- **Analysis:** The retention time of the drug showed minor changes under various conditions. The degradants were primarily characterized using mass spectroscopic data to identify their molecular structures [2].

## Frequently Asked Questions

**Q1: Our laboratory uses a SUNTEST CPS+ lamp. Is it acceptable if the UV dose exceeds the minimum requirement when we reach the visible light target? A:** Yes, this is acceptable. The ICH Q1B guideline specifies minimum values. It is standard practice to expose samples until the **minimum visible light dose (1.2 million lux hours)** is achieved, even if this means the UV dose is exceeded by a factor of approximately 2.4. Many laboratories intentionally use exposure multiples (e.g., 2-3x, or even up to 10x) to assess robustness. If overexposure is a concern, you can use replicate samples and remove them from the test at different time points [1].

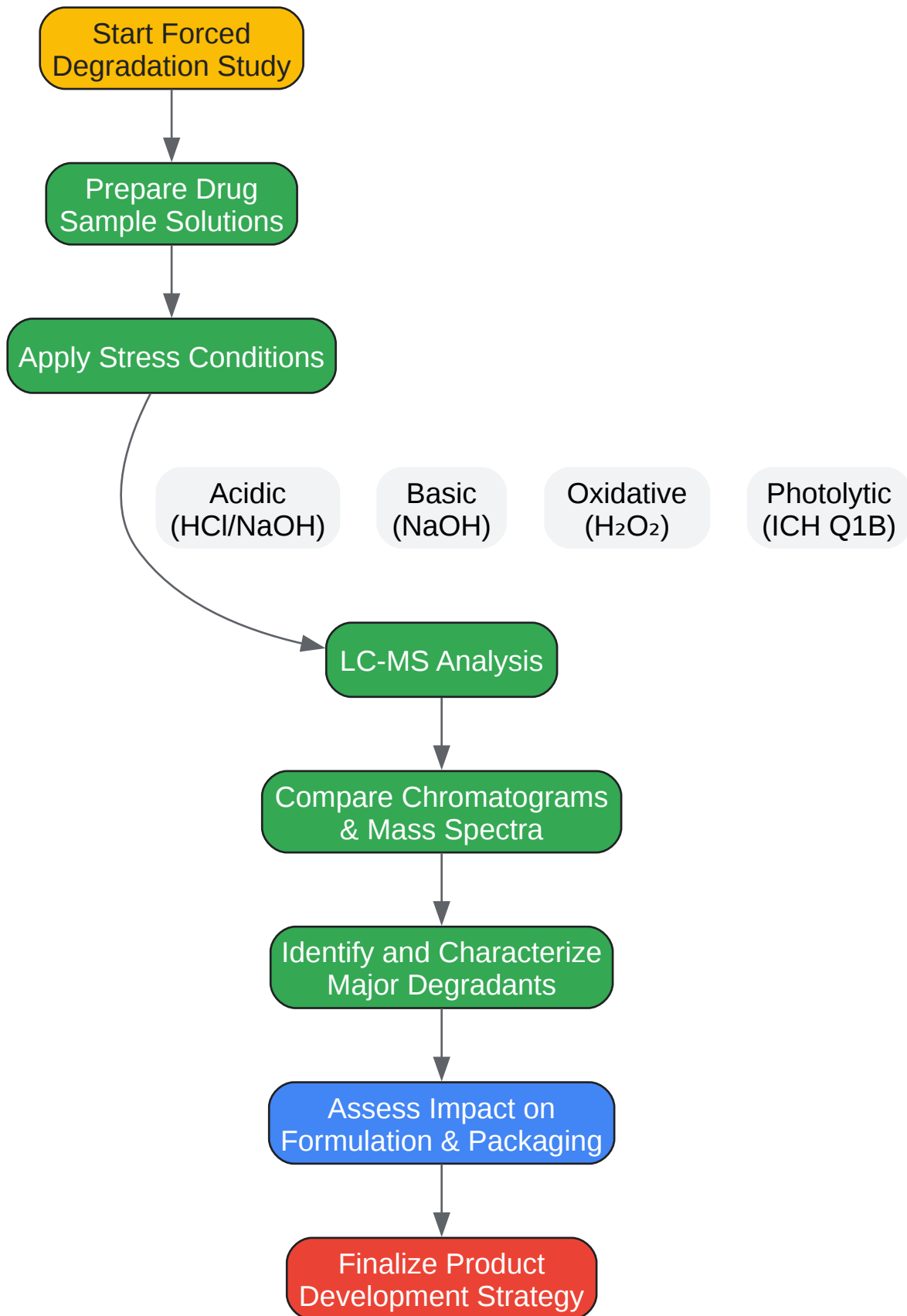
**Q2: According to the study, Ilaprazole was found to be stable under light. Why is photostability testing still critical for its development? A:** Even if a drug substance shows minimal degradation, photostability testing is a **regulatory requirement** [1]. The results are essential for determining appropriate packaging and storage conditions to ensure the drug's safety, efficacy, and quality throughout its shelf life. Confirming

stability under light helps define whether protective packaging (like opaque or amber glass vials) is necessary.

**Q3: The study identified several degradants. What is the primary goal of conducting forced degradation studies?** **A:** The main objective is to **force the drug substance to degrade** to reveal potential structural weaknesses. This "stress testing" helps identify degradation pathways and products, which can inform molecular redesign to improve stability or confirm that the analytical methods can detect and separate degradants from the main drug. This is a key part of the drug development process [1].

## Experimental Workflow Diagram

The following diagram illustrates the logical workflow for conducting forced degradation studies on a drug substance like ilaprazole, from sample preparation through to analysis and decision-making.



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## References

1. ICH Testing of Pharmaceuticals – Part 1 - Exposure ... [atlas-mts.com]

2. Isolation and Characterization of Forced Degradative ... [academia.edu]

To cite this document: Smolecule. [ICH Q1B Photostability Testing Requirements]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1943470#laprazole-sodium-photostability-testing>]

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